

calcium adipate vs calcium succinate properties

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Compound Focus: Calcium adipate

CAS No.: 7486-40-0

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Comparison of Fundamental Properties

The table below summarizes the key characteristics of **calcium adipate** and calcium succinate based on crystal structure and thermal analysis studies.

Property	Calcium Adipate Monohydrate	Calcium Succinate Monohydrate
Chemical Formula	$\text{Ca}(\text{C}_6\text{H}_8\text{O}_4)\cdot\text{H}_2\text{O}$ [1] [2]	$\text{Ca}(\text{C}_4\text{H}_4\text{O}_4)\cdot\text{H}_2\text{O}$ [3]
Crystal System	Triclinic [1] [2]	Monoclinic [3]
Space Group	P-1 (or $\bar{P}A1$) [1] [2]	C2/c [3]
Coordination Geometry	Pentagonal Bipyramid (7 oxygen atoms) [2]	Pentagonal Bipyramid (7 oxygen atoms) [3]
Polymeric Structure	Highly polymeric, layer-type structure [2]	Highly polymeric [3]
Thermal Stability	Stable up to 103 °C [1]	Information not available in search results

Property	Calcium Adipate Monohydrate	Calcium Succinate Monohydrate
Reported Solubility	Solubility in aqueous systems has been experimentally investigated and modeled [4]	Information not available in search results

Experimental Data & Protocols

Here are the methodologies from key studies that determined the properties listed above.

• Crystal Structure Determination

- **Objective:** To determine the three-dimensional atomic arrangement and bonding of the calcium salts.
- **Method: Single-crystal X-ray diffraction.**
- **Protocol:** Single crystals of both compounds were grown and mounted on diffractometers. The structures were solved and refined using full-matrix least-squares techniques against intensity data [2] [3].
- **Key Finding:** Despite belonging to different crystal systems, the immediate coordination environment of the calcium ion and the overall polymeric nature are "nearly identical" for both compounds [3].

• Thermal Degradation Analysis

- **Objective:** To understand the thermal stability and decomposition pathway of **calcium adipate**.
- **Method: Thermogravimetric Analysis (TGA).**
- **Protocol:** The study involved subjecting a sample of **calcium adipate** monohydrate to controlled heating while precisely measuring its weight loss. This data was correlated with Fourier Transform Infrared (FTIR) and Raman spectroscopy results at different temperatures to track chemical changes [1].
- **Key Finding:** The weight loss data confirmed the chemical formula includes one water molecule (monohydrate) and established the material's stability up to 103°C [1].

• Solubility Measurement & Modeling

- **Objective:** To experimentally determine and theoretically predict the solubility of **calcium adipate** in complex aqueous solutions.
- **Method:** Equilibrium suspension analysis modeled with **Pitzer's electrolyte activity coefficient model**.

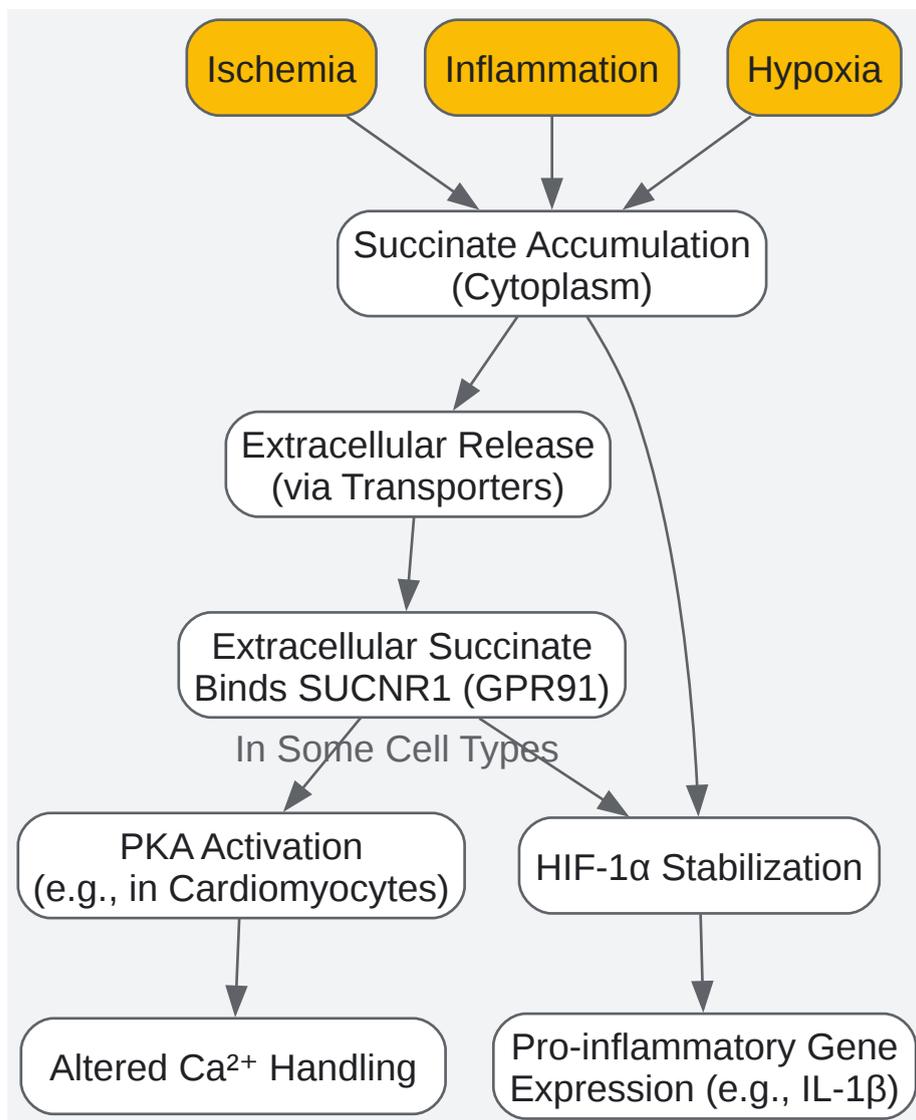
- **Protocol:** An apparatus was designed to establish and measure thermodynamic equilibria in systems with solid and aqueous phases. The solubility of **calcium adipate** was measured in aqueous suspensions at 298.15 K (25 °C). The Pitzer model, which accounts for ion-ion interactions, was then fitted to this experimental data [4].

Biological Relevance & Considerations

For your audience of drug development professionals, it is crucial to distinguish between the calcium salts and their organic acid components, as the biological data largely pertains to the latter.

- **Adipate and Succinate as Metabolites:** Both adipic and succinic acids are natural metabolites. The calcium salts are often studied in the context of **biomineralization**, as they can form composites with calcium phosphates, which are relevant to bone health [5].
- **Succinate as a Signaling Molecule (Not the Calcium Salt):** The search results extensively cover the role of **succinate** (the anion) as a potent signaling molecule in inflammation and other processes [6].
 - **Intracellularly**, accumulated succinate stabilizes the transcription factor **HIF-1 α** , leading to a pro-inflammatory response [6].
 - **Extracellularly**, it functions as a ligand for the **G-protein coupled receptor SUCNR1 (GPR91)**, modulating various immune and cellular functions [6] [7].

This signaling pathway is illustrated below. Note that this diagram represents the activity of *succinate* itself, and the behavior of *calcium succinate* in a biological system would be more complex, as it introduces both succinate and calcium ions.



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Recommendations for Further Research

The existing data provides a solid foundation in materials science, but to evaluate these compounds for drug development, you may need to investigate the following areas not fully covered in the search results:

- **Comparative Bioavailability:** Direct studies comparing the absorption and metabolism of calcium from these salts versus other forms like calcium carbonate or citrate.
- **Pharmacological Effects:** Research into whether the administration of **calcium adipate** or calcium succinate has a measurable impact on succinate receptor (SUCNR1) signaling in vivo.

- **Toxicological Profile:** Comprehensive safety and toxicity data for both compounds, especially considering that other "natural" calcium sources like bone meal can contain lead [8].

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